

A Technical Guide to the Molecular Properties of Lithium Borohydride (LiBH₄)

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Compound of Interest

Compound Name: Lithium tetrahydroborate

Cat. No.: B8804741

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This document provides a detailed overview of the molecular formula and molar mass of Lithium Borohydride (LiBH₄), a compound of significant interest to researchers and professionals in chemical synthesis and materials science.

Molecular Formula and Structure

Lithium borohydride is an inorganic compound with the chemical formula LiBH₄.^{[1][2][3]} This formula indicates that each molecule of lithium borohydride is composed of one lithium cation (Li⁺) and one borohydride anion (BH₄⁻). The borohydride anion consists of a central boron atom covalently bonded to four hydrogen atoms.

Molar Mass

The molar mass of LiBH₄ is approximately 21.78 g/mol.^{[1][2][3][4]} This value is derived from the sum of the atomic weights of its constituent elements, as detailed in the tables below.

Elemental Composition and Molar Mass Calculation

The molar mass of a compound is the sum of the masses of its constituent atoms. The calculation for LiBH₄ is based on the atomic masses of Lithium (Li), Boron (B), and Hydrogen (H).

Table 1: Elemental Composition of LiBH₄

Element	Symbol	Number of Atoms	Atomic Mass (g/mol)
Lithium	Li	1	6.94
Boron	B	1	10.81
Hydrogen	H	4	1.008

Table 2: Molar Mass Calculation for LiBH₄

Element	Number of Atoms	Atomic Mass (g/mol)	Total Mass (g/mol)
Lithium (Li)	1	6.94	6.94
Boron (B)	1	10.81	10.81
Hydrogen (H)	4	1.008	4.032
Total Molar Mass	21.782		

The experimentally determined and commonly cited molar mass for lithium borohydride is 21.78 g/mol .^{[2][4][5][6]} This versatile and reactive compound is primarily used as a potent reducing agent in organic synthesis.^[2] It is known for its high solubility in ethers, which offers advantages over similar reducing agents like sodium borohydride.^[1] Due to its reactivity, particularly with water, it requires careful handling and storage under inert conditions.^[2]

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- To cite this document: BenchChem. [A Technical Guide to the Molecular Properties of Lithium Borohydride (LiBH_4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8804741#understanding-the-molecular-formula-and-molar-mass-of-libh4]

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